

Immediate Safety and Handling Precautions

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Compound of Interest

Compound Name: *Sakuranetin*

Cat. No.: *B8019584*

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Before handling **sakuranetin**, it is imperative to consult your institution's specific Safety Data Sheet (SDS) and adhere to all local and national regulations for hazardous waste disposal.^[1] Always handle this compound within a certified chemical fume hood.

Personal Protective Equipment (PPE) required:

- Safety goggles or face shield
- Chemical-resistant laboratory coat
- Nitrile or other appropriate chemical-resistant gloves
- Closed-toe shoes

Sakuranetin Waste Disposal Protocol

The proper disposal route for **sakuranetin** depends on its physical state (solid or solution). Under no circumstances should **sakuranetin** or its solutions be disposed of down the drain.^[2]

Step 1: Waste Characterization and Segregation

- Identify the Waste Stream: Determine if the **sakuranetin** waste is in solid form (e.g., unused powder, contaminated labware) or liquid form (e.g., dissolved in an organic solvent).
- Segregate the Waste:
 - Solid Waste: Collect solid **sakuranetin** waste separately from liquid waste.

- Liquid Waste: **Sakuranetin** is soluble in organic solvents such as DMSO and DMF.[1] This waste stream should be classified as non-halogenated organic solvent waste.[2] Do not mix with halogenated solvents or aqueous waste.

Step 2: Collection and Containment

- Solid **Sakuranetin** Waste:
 - Place dry, solid **sakuranetin** waste into a clearly labeled, sealable container designated for solid chemical waste.
 - If contaminated with a solvent, it should be treated as liquid waste.
- Liquid **Sakuranetin** Waste (Solutions):
 - Pour **sakuranetin** solutions into a dedicated, leak-proof, and chemically compatible waste container labeled "Non-Halogenated Organic Waste" or as required by your institution.[2]
 - Ensure the container is properly sealed to prevent evaporation and spills.[2] Funnels should not be left in the container opening.

Step 3: Labeling and Storage

- Labeling: Affix a hazardous waste tag to the container. The label must include:
 - The full chemical name: "**Sakuranetin**"
 - The solvent(s) used and their approximate concentrations.
 - The date waste was first added to the container.
 - Appropriate hazard pictograms (e.g., irritant, health hazard).
- Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be away from ignition sources and incompatible materials.

Step 4: Final Disposal

Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or equivalent department. Follow their specific procedures for waste pickup requests.

Quantitative Data: Sakuranetin Solubility

The following table summarizes the solubility of **sakuranetin** in various solvents, which is crucial for preparing solutions and for understanding its behavior in waste streams.^[1]

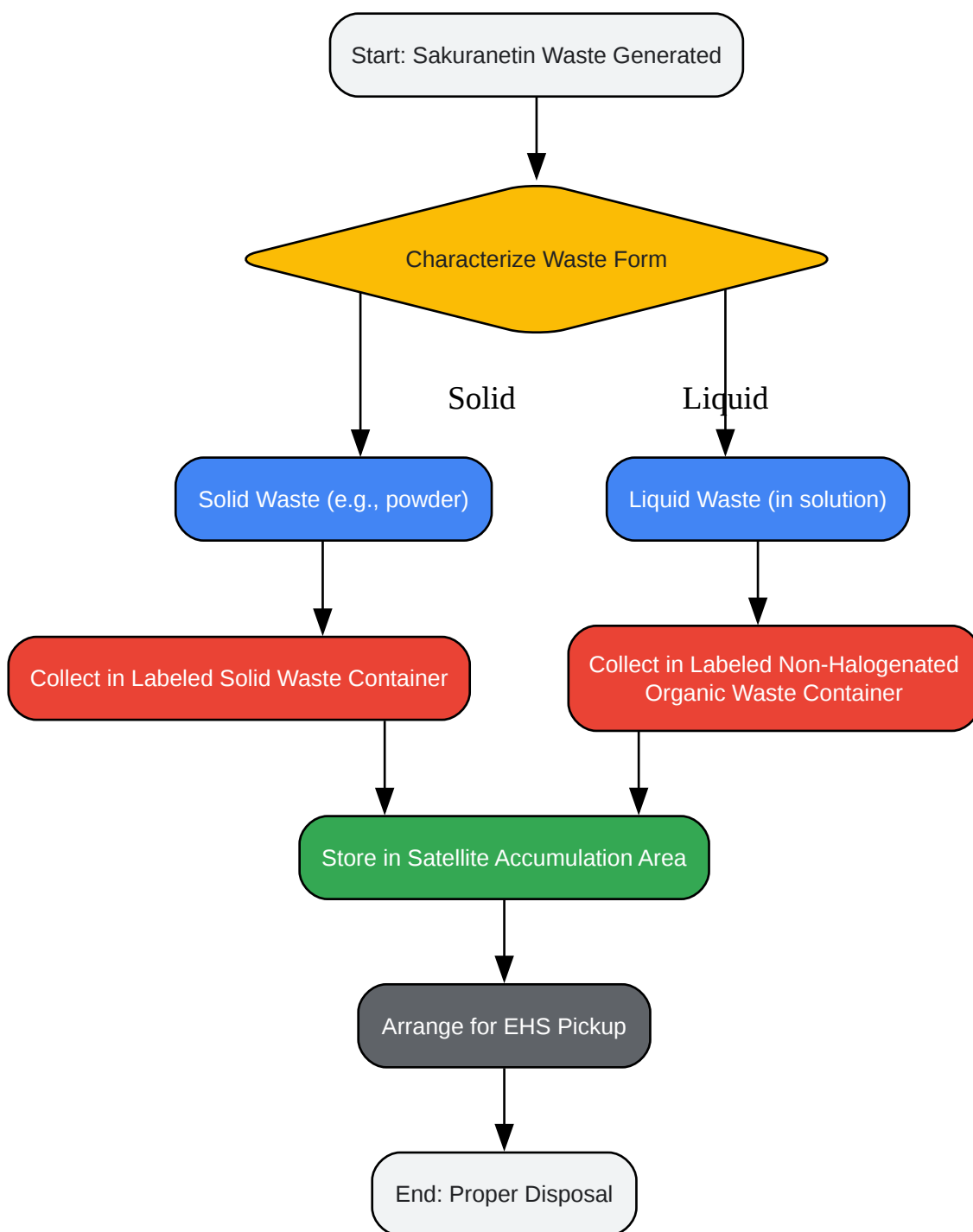
Solvent	Solubility
Dimethylformamide (DMF)	Approx. 30 mg/mL
Dimethyl Sulfoxide (DMSO)	Approx. 25 mg/mL
1:1 Solution of DMF:PBS (pH 7.2)	Approx. 0.5 mg/mL

Experimental Protocols

While no experimental protocols for disposal were cited, the procedures outlined above are derived from standard laboratory practices for the safe handling and disposal of organic compounds.^{[2][3][4]}

Sakuranetin Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **sakuranetin** waste.



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Caption: Workflow for the proper disposal of **Sakuranetin** waste.

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